

An In-depth Technical Guide to the Physicochemical Characteristics of Upadacitinib Tartrate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Upadacitinib, a selective Janus kinase 1 (JAK1) inhibitor, is a pivotal therapeutic agent in the management of several autoimmune and inflammatory diseases. As the tartrate salt, its efficacy and manufacturability are intrinsically linked to its physicochemical properties. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **Upadacitinib Tartrate**, including its chemical structure, solubility, pKa, melting point, and polymorphism. Detailed experimental protocols for the determination of these properties are provided, alongside visual representations of its mechanism of action and relevant experimental workflows to facilitate a deeper understanding for researchers and drug development professionals.

Chemical Identity and Structure

Upadacitinib Tartrate is the tartrate salt of Upadacitinib. The chemical and physical properties are crucial for its formulation and bioavailability.

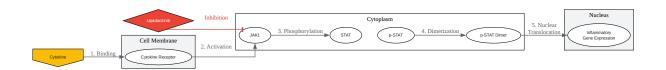


Property	Value	Source
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Molecular Formula	C21H25F3N6O7	PubChem[1]
Molecular Weight	530.46 g/mol	MedKoo[2]
CAS Number	1607431-21-9	MedKoo[2]

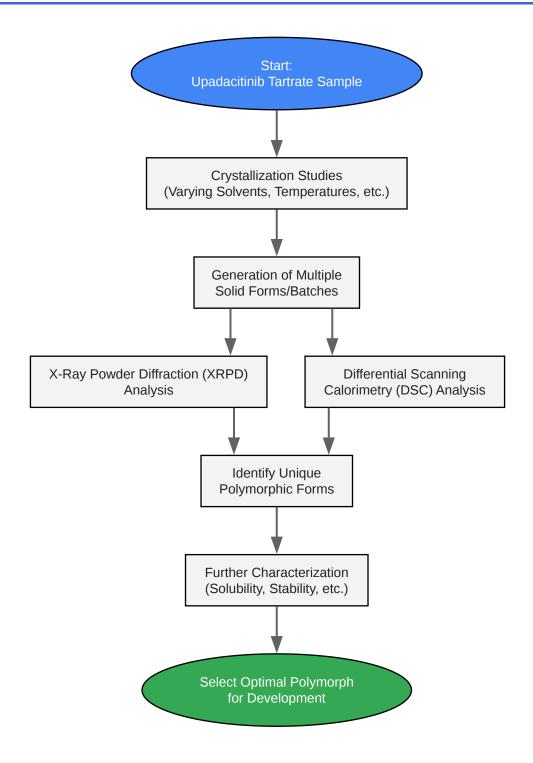
Mechanism of Action: JAK-STAT Signaling Pathway Inhibition

Upadacitinib selectively inhibits Janus Kinase 1 (JAK1), a key enzyme in the JAK-STAT signaling pathway.[3][4][5][6][7] This pathway is integral to the signaling of numerous cytokines and growth factors that are implicated in inflammation and immune responses. By blocking JAK1, Upadacitinib prevents the phosphorylation and activation of Signal Transducers and Activators of Transcription (STATs), which in turn inhibits their translocation to the nucleus and subsequent modulation of inflammatory gene expression.









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